

A Comparative Analysis of Mini Gastrin I and Full-Length Gastrin Activity

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Compound of Interest

Compound Name: *Mini gastrin I, human tfa*

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This guide provides an objective comparison of the biological activities of Mini gastrin I and its full-length counterparts, gastrin-17 (G-17) and gastrin-34 (G-34). The information presented is supported by experimental data to aid in research and development decisions.

Introduction to Gastrin and its Isoforms

Gastrin is a peptide hormone that plays a crucial role in regulating gastric acid secretion and mucosal growth. It exists in several molecular forms, with gastrin-17 (G-17, "little gastrin") and gastrin-34 (G-34, "big gastrin") being the predominant circulating full-length forms. Mini gastrin, also known as gastrin-14 (G-14), is a shorter, biologically active fragment. All forms of gastrin share an identical C-terminal tetrapeptide amide sequence (Trp-Met-Asp-Phe-NH₂), which is essential for their biological activity. This shared sequence allows them to bind to and activate the cholecystokinin B (CCK-B) receptor, a G-protein coupled receptor, to elicit their physiological effects.

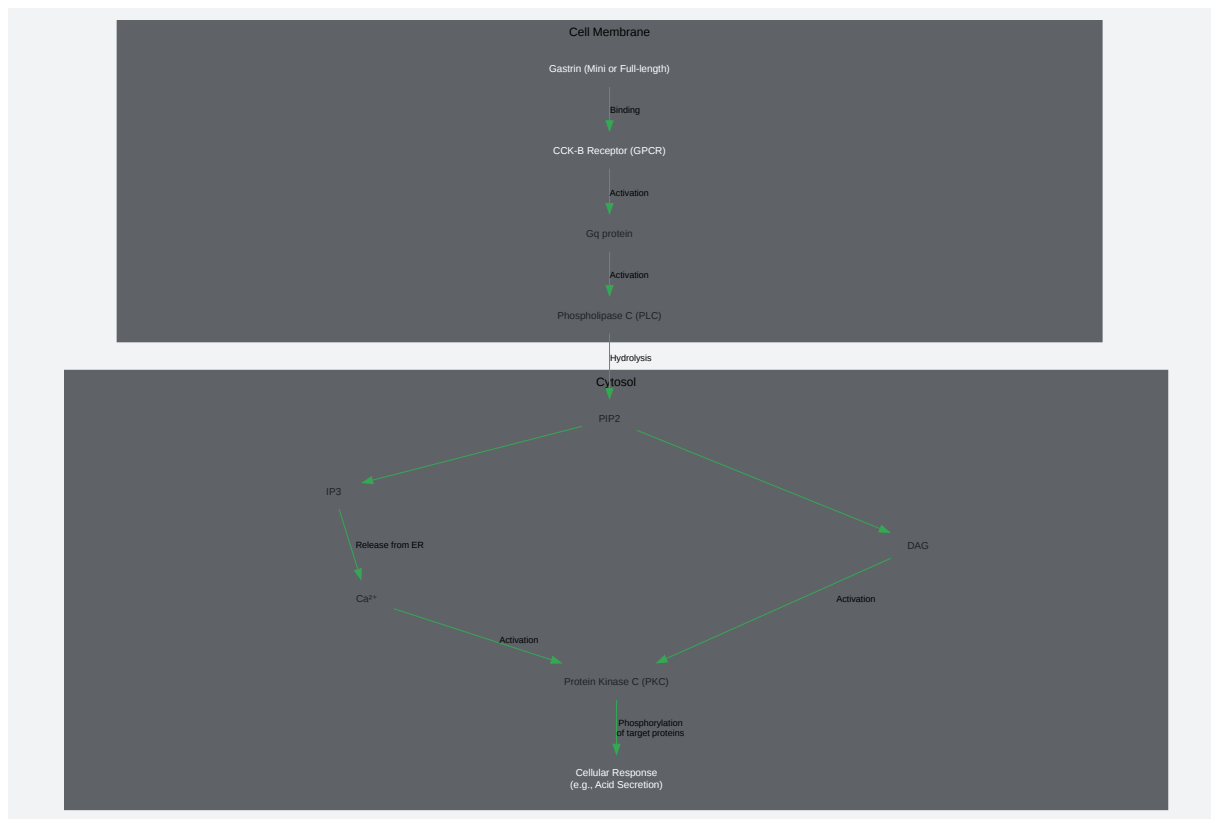
Quantitative Comparison of Biological Activity

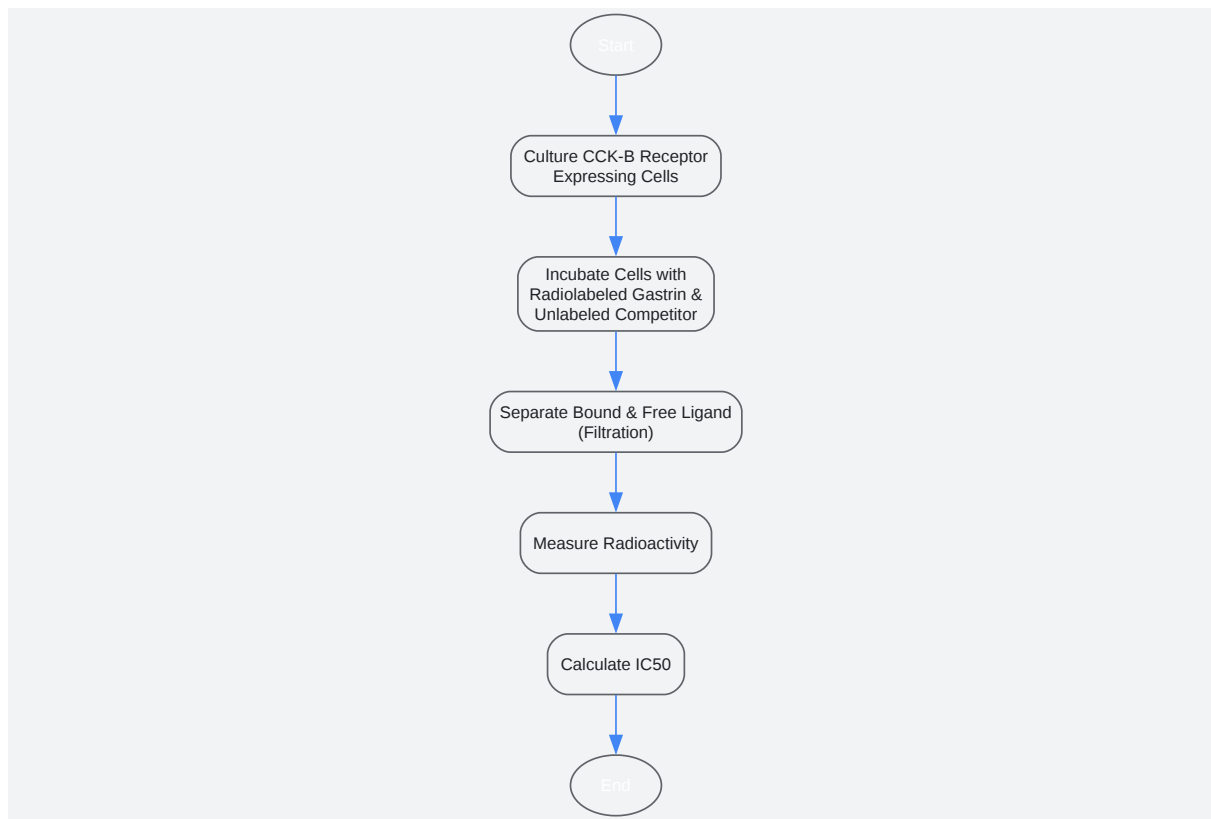
The following table summarizes the key quantitative parameters comparing the activity of Mini gastrin I and full-length gastrins.

Parameter	Mini Gastrin (G-14)	Gastrin-17 (G-17)	Gastrin-34 (G-34)	Reference
Receptor Binding Affinity (IC50)	~1-3 nM (for various analogs)	High affinity (comparable to Mini gastrin)	High affinity (comparable to Mini gastrin)	[1] [2] [3]
Gastric Acid Secretion (ED50)	Equal to G-17 and G-34	Equal to G-14 and G-34	Equal to G-14 and G-17	[4]
Disappearance Half-Time (in dogs)	1.75 min	4.85 min	11.53 min	[4]

Signaling Pathways

Both Mini gastrin I and full-length gastrins activate the same primary signaling pathway upon binding to the CCK-B receptor. This activation leads to a cascade of intracellular events culminating in the physiological responses associated with gastrin.





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